

Basic Properties & Safety Information of N,N'-Dimethyloxamide

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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The table below consolidates the fundamental data for **N,N'-Dimethyloxamide** (CAS 615-35-0) from the search results, which is essential for establishing proper storage and handling procedures [1] [2] [3].

| Property | Value / Description |
|--------------------------|--|
| Molecular Formula | C ₄ H ₈ N ₂ O ₂ [1] [3] [4] |
| Molecular Weight | 116.12 g/mol [3] [4] |
| Physical Form | Crystals [2] |
| Melting Point | 214 - 217 °C [1] [2] [3] |
| Density | 1.1 ± 0.1 g/cm ³ [1] [4] |
| Signal Word | Warning [1] [2] |
| Hazard Statements | H315-H319-H335 (Causes skin irritation, serious eye irritation, and may cause respiratory irritation) [1] |
| Precautionary Statements | P261-P305 + P351 + P338 (Avoid breathing dust/fume/gas/mist/vapors; IF IN EYES: Rinse cautiously with water for several minutes) [1] |

| Property | Value / Description |
|--------------------|-----------------------------|
| Storage Class Code | 11 (Combustible Solids) [2] |

Recommended Storage & Handling Workflow

The following diagram outlines the recommended procedures for storing and handling **N,N'-Dimethyloxamide** based on its known properties and hazards.



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Frequently Asked Questions

Q1: What is the recommended long-term storage condition for N,N'-Dimethyloxamide? It should be stored in a **cool, dry place** [4]. As a combustible solid (Storage Class Code 11), it should be kept away from heat and ignition sources [2]. The container must be tightly closed to prevent moisture absorption or contamination.

Q2: What personal protective equipment (PPE) should be used when handling this chemical? The minimum recommended PPE includes:

- **Gloves** and **Eyeshields** to prevent skin and eye contact, which can cause irritation [1] [5].
- A **US N95** or equivalent **dust mask** is specifically recommended to avoid inhaling dust, which may cause respiratory irritation [1] [5].

Q3: My solid N,N'-Dimethyloxamide has changed color. What should I do? Discoloration suggests decomposition or contamination. **Do not use the material.** The batch should be properly disposed of according to institutional regulations for chemical waste. Investigate your storage conditions, particularly exposure to light or air, to prevent recurrence.

Q4: Are there any known incompatible materials? While specific incompatibilities are not listed in the search results, as a general rule for organic solids, you should avoid contact with **strong oxidizing agents**.

Troubleshooting Guide

| Observation | Potential Cause | Corrective Action |
|---|--|--|
| Material does not melt at the expected 214-217°C | Sample is impure or has decomposed. | Check the purity via HPLC or NMR. Recrystallize from a suitable solvent if necessary. |
| Low yield or unexpected side products in reactions | Material has degraded due to improper storage. | Use a fresh, properly stored batch. Ensure the compound is protected from moisture. |
| Irritation of eyes or skin during handling | Inadequate PPE used; release of dust. | Move to a well-ventilated area or fume hood. Flush eyes with water or wash skin with soap and water. Seek medical attention if irritation persists. Always use full PPE. |

How to Proceed Without Specific Stability Data

Since the search results lack explicit stability data (e.g., sensitivity to light, humidity, long-term temperature limits), I recommend the following actions:

- **Consult the SDS:** Always refer to the **Material Safety Data Sheet (SDS)** from your specific supplier for the most authoritative and detailed handling information.
- **Empirical Testing:** For critical applications, consider conducting your own stability studies, storing small samples under different conditions (e.g., light vs. dark, with desiccant vs. without) and monitoring for changes in appearance or melting point.
- **Literature Search:** A deeper search in scientific journals (e.g., via SciFinder or Reaxys) may provide more detailed decomposition studies or storage recommendations from experimental sections of research papers.

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